

Topic: N-(Methoxycarbonyl)-L-threonine Coupling Reaction Conditions

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Compound of Interest

Compound Name: *N*-(Methoxycarbonyl)-L-threonine

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Abstract

N-(Methoxycarbonyl)-L-threonine (Moc-Thr-OH) is a valuable N-protected amino acid utilized in the synthesis of peptides and complex organic molecules. As a β -branched amino acid, threonine presents unique challenges related to steric hindrance that can impede amide bond formation. Furthermore, its hydroxyl side-chain necessitates careful strategic planning to prevent undesirable side reactions. This guide provides a comprehensive overview of the foundational principles governing the coupling of Moc-Thr-OH, a comparative analysis of common coupling reagents, and detailed, field-proven protocols for both solution-phase and solid-phase synthesis. The content is designed to empower researchers, scientists, and drug development professionals to navigate the complexities of threonine coupling and achieve high-yield, high-purity outcomes.

Section 1: Foundational Principles & Key Challenges

The successful incorporation of **N-(Methoxycarbonyl)-L-threonine** into a peptide sequence or small molecule hinges on a clear understanding of its inherent chemical properties and the challenges they present.

The N-Moc Protecting Group

The N-Methoxycarbonyl (Moc) group is a urethane-type protecting group, functionally analogous to the more common tert-Butyloxycarbonyl (Boc) group. It is stable under a wide range of conditions but is readily cleaved by moderate to strong acids, such as trifluoroacetic acid (TFA), making it fully compatible with orthogonal synthesis strategies, particularly those employing the base-labile Fluorenylmethyloxycarbonyl (Fmoc) group for temporary α -protection in Solid-Phase Peptide Synthesis (SPPS).^[1]

Steric Hindrance: The β -Branched Challenge

Threonine's structure, featuring a methyl group on the β -carbon, creates significant steric bulk adjacent to the reacting carboxyl and amino groups. This steric hindrance physically obstructs the approach of coupling partners, which can dramatically slow reaction kinetics compared to non-branched amino acids like glycine or alanine.^{[2][3]} Consequently, standard coupling conditions that are effective for simpler amino acids may result in low yields or incomplete reactions when applied to threonine derivatives.^[2] Overcoming this steric barrier is the primary consideration when selecting a coupling strategy.

The Hydroxyl Side-Chain: A Critical Checkpoint

The secondary hydroxyl group on the threonine side-chain is a nucleophile that can compete with the desired amine nucleophile during the coupling reaction. This can lead to the formation of undesired ester byproducts (O-acylation).^[4] While some studies have explored synthesis without side-chain protection under specific conditions, it is standard and highly recommended practice to protect the hydroxyl group to ensure clean and efficient coupling.^{[5][6]} Common protecting groups include the acid-labile tert-butyl (tBu) ether, which is compatible with Fmoc-based SPPS, and the hydrogenolysis-labile benzyl (Bzl) ether.^[6] This guide assumes the use of a side-chain protected derivative, such as N-Moc-L-Thr(tBu)-OH.

Epimerization: Preserving Stereochemical Integrity

Activation of the carboxylic acid group, a prerequisite for amide bond formation, increases the acidity of the α -proton. This creates a risk of proton abstraction by base, leading to the formation of an enolate or an oxazolone intermediate, which can result in racemization (epimerization) of the chiral center.^{[7][8]} This side reaction is a critical concern as it

compromises the stereochemical purity of the final product. The risk is particularly pronounced with prolonged activation times or the use of strong bases.[9]

Section 2: Strategic Selection of Coupling Reagents

The choice of coupling reagent is the most critical parameter for achieving efficient acylation with Moc-Thr-OH. Reagents are broadly classified into two categories: carbodiimides and onium salts.

Carbodiimides: The Economical Workhorse

Carbodiimides, such as N,N'-Diisopropylcarbodiimide (DIC) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), are cost-effective and widely used.[10] They react with the carboxylic acid to form a highly reactive O-acylisourea intermediate. However, this intermediate is unstable and can rearrange into an unreactive N-acylurea byproduct.[9]

To mitigate this and suppress epimerization, carbodiimide reactions are almost always performed with nucleophilic additives.[7][9]

- 1-Hydroxybenzotriazole (HOBt): Traps the O-acylisourea to form a more stable and selective HOBt-active ester, reducing the risk of side reactions.[11]
- 7-Aza-1-hydroxybenzotriazole (HOAt): More reactive than HOBt due to a neighboring group effect from the pyridine nitrogen, making it more effective for hindered couplings.[12]
- Ethyl Cyano(hydroxyimino)acetate (OxymaPure®): A non-explosive alternative to HOBt/HOAt with comparable or superior performance in reducing epimerization.

Verdict: Carbodiimide/additive systems are suitable for many solution-phase applications but may be insufficient for particularly challenging or sterically demanding couplings on solid phase.

Onium Salts: The High-Performance Solution

Onium salts (aminium/uronium and phosphonium) are generally more powerful and faster-acting than carbodiimides, making them the reagents of choice for hindered couplings.[9]

- **Aminium/Uronium Salts:** These reagents, such as HBTU, HCTU, and HATU, pre-react with the carboxylic acid in the presence of a non-nucleophilic base (e.g., DIPEA) to generate the corresponding HOBt, 6-Cl-HOBt, or HOAt active esters in situ.
 - **HATU** (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate): Widely regarded as one of the most effective coupling reagents, especially for sterically hindered residues.^{[11][13]} The HOAt ester it generates is highly reactive and less prone to racemization.^[14] It is the recommended reagent for difficult sequences and SPPS applications involving threonine.
- **Phosphonium Salts:** Reagents like PyBOP (Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate) and PyAOP are also exceptionally potent.^{[2][11]} They do not carry the risk of N-terminal guanidinylation that can occur when aminium salts are used in excess, making them a safe choice for sensitive applications.

Verdict: For SPPS and any challenging coupling involving Moc-Thr-OH, onium salts, particularly HATU, are the superior choice and provide the highest probability of success.

Section 3: Comparative Guide to Reaction Conditions

The following table summarizes typical starting conditions for coupling N-Moc-L-Thr(tBu)-OH. Optimization may be required based on the specific substrate and reaction scale.

Coupling System	Reagent (eq.)	Additive (eq.)	Base (eq.)	Solvent	Typical Time	Application Notes
EDC / HOBT	EDC·HCl (1.2)	HOBT (1.2)	DIPEA (2.5)	DCM or DMF	12-24 h	A reliable and economic choice for solution-phase synthesis. Reaction progress should be monitored (e.g., by TLC).[15]
DIC / HOAt	DIC (1.5)	HOAt (1.5)	DIPEA (3.0)	DMF	4-12 h	More potent than the HOBT system. DIC is preferred over DCC for SPPS as the urea byproduct is more soluble.[10]
HBTU / DIPEA	HBTU (1.9)	-	DIPEA (4.0)	DMF	1-4 h	A common and effective system for SPPS, but may be insufficient for highly hindered

						couplings. [6] [16]
						The gold standard for difficult couplings, including β -branched and N-methylated amino acids. [2] [11] [13]
HATU / DIPEA	HATU (1.9)	-	DIPEA (4.0)	DMF or NMP	30-90 min	Recommended for all SPPS applications with threonine.
						An excellent phosphonium-based alternative to HATU, avoiding the risk of guanidinylation. [2]
PyBOP / DIPEA	PyBOP (2.0)	-	DIPEA (4.0)	DMF or NMP	1-3 h	

Section 4: Experimental Protocols

The following protocols provide detailed, step-by-step methodologies. All operations should be performed in a well-ventilated fume hood using appropriate personal protective equipment.

Protocol 1: Solution-Phase Coupling of Moc-Thr(tBu)-OH using EDC/HOBt

This protocol describes the coupling of N-Moc-L-Thr(tBu)-OH to a primary or secondary amine (Amine-R) in solution.

Materials:

- N-Moc-L-Thr(tBu)-OH (1.0 eq)
- Amine-R (e.g., an amino acid ester hydrochloride, 1.0 eq)
- EDC·HCl (1.2 eq)
- HOBt (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA) (2.5 eq if starting with an amine salt, 1.2 eq for a free amine)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)

Procedure:

- **Dissolution:** In a flame-dried round-bottom flask under an inert atmosphere (N₂ or Ar), dissolve N-Moc-L-Thr(tBu)-OH (1.0 eq), Amine-R (1.0 eq), and HOBt (1.2 eq) in anhydrous DCM or DMF (~0.1 M concentration).
- **Cooling & Neutralization:** Cool the flask to 0 °C in an ice-water bath. Add DIPEA (2.5 eq) dropwise while stirring. Stir the mixture at 0 °C for 15 minutes.
- **Activation:** Add EDC·HCl (1.2 eq) to the cooled solution in a single portion.
- **Reaction:** Allow the reaction to slowly warm to room temperature and stir for 12-24 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (Moc-Thr(tBu)-OH) is consumed.
- **Workup:**

- Dilute the reaction mixture with ethyl acetate or DCM.
- Wash the organic layer sequentially with 5% aqueous HCl (2x), saturated aqueous NaHCO₃ (2x), and brine (1x).[\[15\]](#)
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired dipeptide.

Protocol 2: Solid-Phase Peptide Synthesis (SPPS)

Coupling using HATU

This protocol describes a single coupling cycle of N-Moc-L-Thr(tBu)-OH onto a resin-bound peptide with a free N-terminal amine (e.g., following Fmoc deprotection).

Materials & Setup:

- Peptide-resin (e.g., Rink Amide resin, 0.1 mmol scale) in a reaction vessel.
- N-Moc-L-Thr(tBu)-OH (4.0 eq, 0.4 mmol)
- HATU (3.9 eq, 0.39 mmol)
- DIPEA (8.0 eq, 0.8 mmol)
- Anhydrous DMF
- 20% Piperidine in DMF (for prior Fmoc deprotection)
- DCM

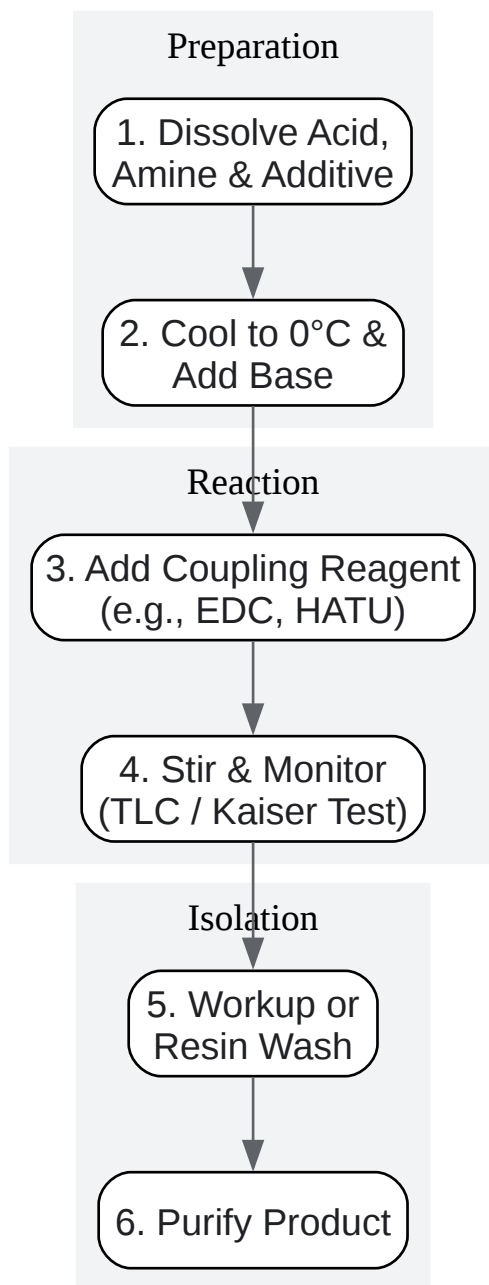
Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for at least 30 minutes.[\[16\]](#)

- N-Terminal Deprotection (if applicable): If the resin-bound peptide is Fmoc-protected, perform Fmoc deprotection:
 - Drain the DMF. Add 20% piperidine/DMF and agitate for 5 minutes. Drain.
 - Add a fresh portion of 20% piperidine/DMF and agitate for 15-20 minutes. Drain.[\[16\]](#)
- Washing: Wash the resin thoroughly to remove piperidine: DMF (5x), DCM (3x), DMF (3x). Each wash should be for ~1 minute with agitation.
- Amino Acid Activation (Pre-activation):
 - In a separate vial, dissolve N-Moc-L-Thr(tBu)-OH (4.0 eq) and HATU (3.9 eq) in a minimal amount of DMF (~2 mL).
 - Add DIPEA (8.0 eq) to the solution and vortex briefly. Let the mixture stand for 1-2 minutes to pre-activate.[\[2\]](#)[\[16\]](#)
- Coupling: Immediately add the activated amino acid solution to the washed, deprotected resin. Agitate the mixture using a shaker or nitrogen bubbling for 30-90 minutes at room temperature.[\[2\]](#)
- Monitoring for Completion: Perform a qualitative test (e.g., Kaiser test or Bromophenol Blue test) on a small sample of resin beads. A negative result (yellow beads for Kaiser test) indicates complete coupling. If the test is positive (blue beads), the coupling is incomplete.[\[2\]](#)
[\[16\]](#)
- Recoupling (if necessary): If the reaction is incomplete, drain the coupling solution and repeat steps 4-6. For very difficult couplings, a double coupling is often planned from the outset.
- Final Wash: Once coupling is complete, drain the reaction vessel and wash the resin thoroughly with DMF (3x) and DCM (3x) to remove excess reagents and byproducts. The resin is now ready for the next cycle of deprotection and coupling.

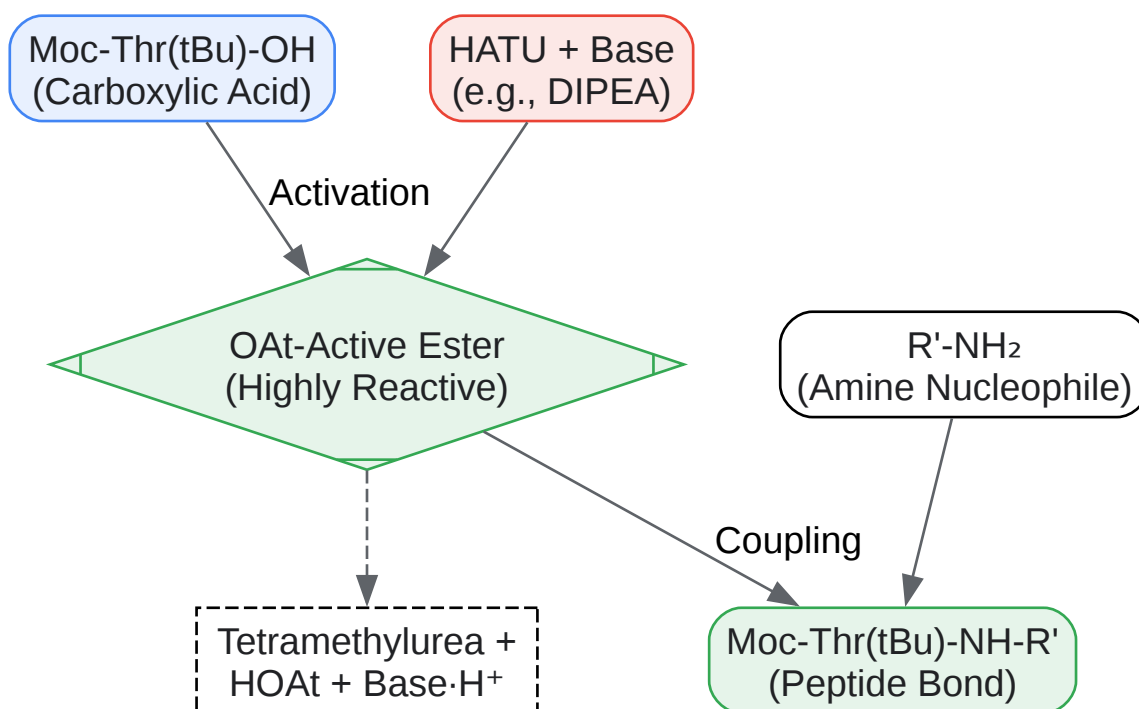
Section 5: Visualization of Key Processes

Visual diagrams help clarify complex workflows and mechanisms, aiding in both planning and troubleshooting.



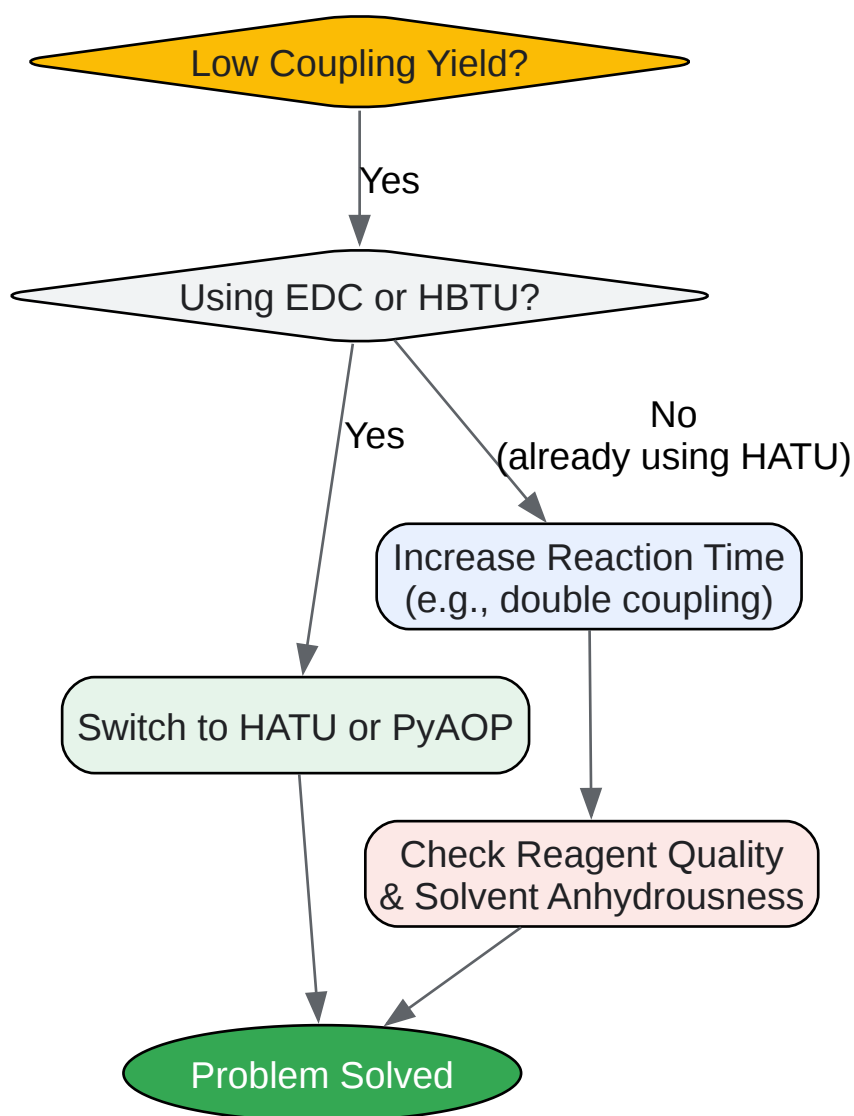
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Caption: General workflow for an amide coupling reaction.



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Caption: Simplified mechanism of acid activation with HATU.



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Caption: Troubleshooting decision tree for low coupling yields.

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